

Quinol Sulfate: Chemical Identification & Properties

Author: Smolecule Technical Support Team. **Date:** February 2026

Compound Focus: Quinol sulfate

CAS No.: 17438-29-8

Cat. No.: S568618

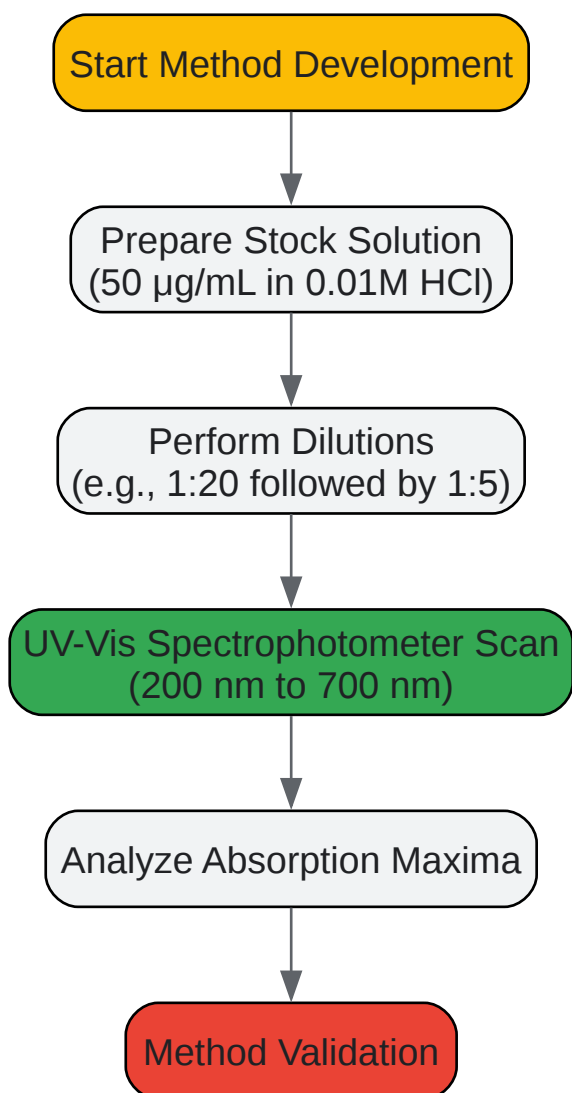
Get Quote

This table summarizes the basic identifying information and physicochemical properties for **quinol sulfate** as found in chemical databases [1].

Property	Specification
Common Name	quinol sulfate
CAS Number	17438-29-8
Molecular Formula	C ₆ H ₆ O ₅ S
Molecular Weight	190.174 g/mol
Other Synonyms	Hydrochinonmonoschwefelsaeure; (4-Hydroxy-phenyl)-hydrogensulfate; O-Sulfohydrochinon; 4-Oxy-phenylschwefelsaeure [1]
HS Code	2907299090 (Customs code for polyphenols; phenol-alcohols) [1]

Example Analytical Methodology: UV-Vis Spectrophotometry

While specific protocols for **quinol sulfate** were not located, the following method for quantifying **Hydroxychloroquine Sulfate** by UV-Vis spectrophotometry [2] can serve as a useful reference for developing your own assays. The workflow for this method is outlined in the diagram below.



[Click to download full resolution via product page](#)

Principle: This method is based on the absorption of ultraviolet or visible light by the analyte's chromophoric groups. The quinoline group in the molecule, for instance, absorbs at a characteristic wavelength [2].

Detailed Protocol [2]:

- **Stock Solution Preparation:** Accurately weigh hydroxychloroquine sulfate raw material. Dissolve it in 0.01 M Hydrochloric Acid (HCl) to achieve a concentration of 50 µg/mL.
- **Sample Dilution:** Perform successive dilutions of the stock solution. A typical scheme involves an initial 1:20 dilution, followed by a further 1:5 dilution, to reach a final working concentration of 10 µg/mL. All dilutions should be performed in triplicate for reliability.
- **Instrumental Analysis:** Load the sample solutions into a UV-Vis spectrophotometer fitted with a 10 mm quartz cuvette. Perform a full-wavelength scan from 200 nm to 700 nm to identify the absorption maxima.
- **Calibration:** Use an analytical standard of known purity (e.g., 99.78%) to prepare a calibration curve, following the same dilution steps as the sample.

Important Information Notice and Next Steps

The search results I obtained are **insufficient to create the detailed safety protocols and troubleshooting guides** you requested. Specifically, information on personal protective equipment (PPE), first aid measures, stability, reactivity, accidental spill procedures, and common experimental issues is missing.

To build a comprehensive technical support center, I suggest you:

- **Consult Official Safety Data Sheets (SDS):** The most reliable source for handling precautions is the official SDS for **quinol sulfate** (CAS # 17438-29-8) from a certified chemical supplier.
- **Refine Your Search:** Use the precise CAS number in searches for more accurate and safety-focused results.
- **Explore Related Compounds:** Broaden your search to include safety data on structurally similar compounds like hydroquinone or other sulfate esters, as some handling principles may be analogous.

Need Custom Synthesis?

Email: info@smolecule.com or [Request Quote Online](#).

References

1. | CAS#:17438-29-8 | Chemsrvc quinol sulfate [chemsrc.com]

2. Quality by design in the development and validation of analytical... [ijpsr.com]

To cite this document: Smolecule. [Quinol Sulfate: Chemical Identification & Properties]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b568618#quinol-sulfate-handling-precautions>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States
Phone: (512) 262-9938
Email: info@smolecule.com
Web: www.smolecule.com